

# Introduction: Understanding 6-TAMRA and its Significance in Bioconjugation

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## Compound of Interest

Compound Name: 6-Aminotetramethylrhodamine

Cat. No.: B014192

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6-Carboxytetramethylrhodamine, commonly known as 6-TAMRA, is a bright, photostable orange-red fluorescent dye that has become an indispensable tool in biological research and drug development.[1] Its high quantum yield and compatibility with standard rhodamine filter sets make it a popular choice for a variety of applications, including fluorescence microscopy, flow cytometry, and nucleic acid sequencing.[1] This guide will provide an in-depth exploration of 6-TAMRA, with a particular focus on its amine-reactive forms, which are widely used for covalently labeling peptides, proteins, and oligonucleotides.[1]

It is important to distinguish between **6-Aminotetramethylrhodamine** and the more commonly utilized 6-Carboxytetramethylrhodamine (6-TAMRA). While both are rhodamine derivatives, 6-TAMRA possesses a carboxyl group that can be activated, for instance, as an N-hydroxysuccinimidyl (NHS) ester, to react with primary and secondary amines on biomolecules, forming stable amide bonds.[1] This technical guide will focus on 6-TAMRA and its amine-reactive derivatives due to their prevalence in labeling applications.

The CAS number for the single isomer of 6-Carboxytetramethylrhodamine is 91809-67-5.[2][3] The amine-reactive NHS ester of 6-TAMRA is available and has associated CAS numbers such as 150810-69-8 for the pure 6-isomer.[4] For clarity, this guide will refer to the compound as 6-TAMRA.

## Core Physicochemical and Spectroscopic Properties

A thorough understanding of the fundamental properties of 6-TAMRA is critical for its effective application. These properties dictate its behavior in different experimental conditions and its suitability for various detection methods.

| Property                              | Value   | Source       |
|---------------------------------------|---|--------------|
| CAS Number (6-TAMRA, single isomer)   | 91809-67-5  | [2][3]       |
| Molecular Formula (Free Acid)         | C <sub>25</sub> H <sub>22</sub> N <sub>2</sub> O <sub>5</sub> | [2]          |
| Molecular Weight (Free Acid)          | 430.4 g/mol   | [2]          |
| Appearance                            | Dark purple or red solid                                      | [4][5][6]    |
| Solubility                            | Soluble in DMF, DMSO, and Methanol                            | [1][6]       |
| Excitation Maximum ( $\lambda_{ex}$ ) | ~540-555 nm   | [1][7][8][9] |
| Emission Maximum ( $\lambda_{em}$ )   | ~565-580 nm   | [7][8][9]    |

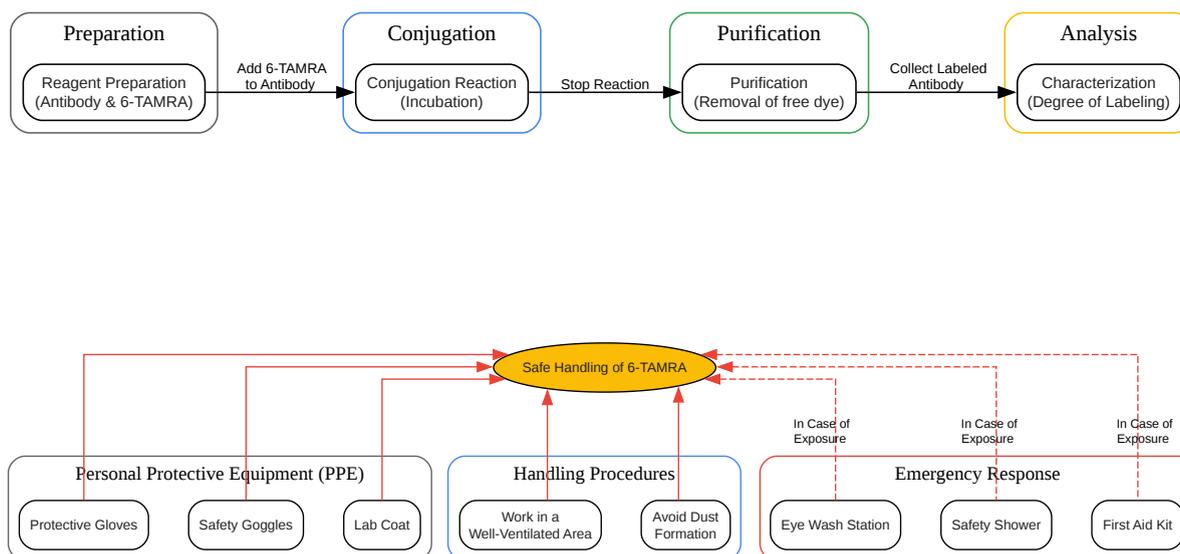
## Experimental Protocol: Covalent Labeling of Antibodies with 6-TAMRA NHS Ester

The following protocol provides a detailed, step-by-step methodology for the covalent conjugation of 6-TAMRA NHS ester to an antibody, a common procedure in the development of fluorescent immunoassays. The causality behind each step is explained to ensure a robust and reproducible outcome.

### Principle of the Reaction

The N-hydroxysuccinimidyl (NHS) ester of 6-TAMRA is an amine-reactive derivative.[1][8] The NHS ester reacts with primary and secondary amines, such as the  $\epsilon$ -amino group of lysine residues and the N-terminal  $\alpha$ -amino group of the antibody, to form a stable amide bond. This reaction is most efficient at a slightly alkaline pH (8.3-8.5), where the amino groups are deprotonated and thus more nucleophilic.[10]

## Workflow for Antibody Labeling with 6-TAMRA NHS Ester



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Caption: Essential safety precautions for handling 6-TAMRA.

## Conclusion

6-Carboxytetramethylrhodamine (6-TAMRA) is a powerful fluorescent probe with broad applications in life sciences and drug discovery. Its bright fluorescence and the ability to be readily conjugated to biomolecules make it an invaluable tool. By following established protocols and adhering to stringent safety measures, researchers can effectively harness the capabilities of 6-TAMRA to advance their scientific investigations.

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